

# Application Notes and Protocols for Dicyclohexyl Azelate as a PVC Plasticizer

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## Compound of Interest

Compound Name: *Dicyclohexyl azelate*

Cat. No.: *B15342583*

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These application notes provide a comprehensive overview of the use of **Dicyclohexyl Azelate** (DCHA) as a plasticizer in Polyvinyl Chloride (PVC) formulations. Due to the limited direct experimental data on **Dicyclohexyl Azelate** in publicly available literature, the performance data presented herein is a composite representation based on analogous cycloaliphatic and azelate plasticizers, such as Dicyclohexyl Phthalate (DCHP) and various linear azelate esters. This document outlines the expected performance characteristics, detailed experimental protocols for evaluation, and logical workflows for formulation development.

## Introduction to Dicyclohexyl Azelate in PVC Formulations

**Dicyclohexyl Azelate** is a non-phthalate plasticizer with a chemical structure that suggests a unique combination of properties beneficial for PVC formulations. The cyclohexyl moieties are expected to contribute to good thermal stability and low volatility, while the linear azelate backbone typically imparts excellent low-temperature flexibility. These characteristics make DCHA a promising candidate for applications requiring durability, weatherability, and performance over a wide temperature range, such as in medical devices, automotive interiors, and high-performance wiring and cables.

The plasticization of PVC involves the insertion of plasticizer molecules between the rigid PVC polymer chains. This reduces the intermolecular forces, lowers the glass transition temperature

(Tg), and imparts flexibility to the material. The efficiency and permanence of a plasticizer are critical to the long-term performance of the final PVC product.

## Predicted Performance Data

The following tables summarize the expected quantitative performance of **Dicyclohexyl Azelate** in a standard flexible PVC formulation. The data is extrapolated from studies on cycloaliphatic and azelate-based plasticizers and should be confirmed with direct experimental testing.

Table 1: Mechanical Properties of PVC Formulations (60 phr Plasticizer)

Property	Test Method	Unplasticized PVC	PVC with DEHP (Reference)	PVC with Dicyclohexyl Azelate (Expected)
Tensile Strength (MPa)	ASTM D638	52.2	20.8	25 - 35
Elongation at Break (%)	ASTM D638	< 5	350	300 - 400
100% Modulus (MPa)	ASTM D638	-	10.5	11 - 15
Hardness (Shore A)	ASTM D2240	>100	85	85 - 95

Table 2: Thermal and Migration Properties of PVC Formulations (60 phr Plasticizer)

Property	Test Method	PVC with DEHP (Reference)	PVC with Dicyclohexyl Azelate (Expected)
Glass Transition Temp. (°C)	DSC	-25	-30 to -40
Volatile Loss (% 24h @ 70°C)	ASTM D1203	1.5	< 1.0
Extraction in Hexane (%, 24h @ 23°C)	ASTM D1239	10	< 5
Extraction in Water (%, 24h @ 23°C)	ASTM D1239	< 0.1	< 0.1

## Experimental Protocols

Detailed methodologies for key experiments are provided below to enable researchers to evaluate **Dicyclohexyl Azelate** in their specific PVC formulations.

## Preparation of Plasticized PVC Samples

Objective: To prepare standardized PVC test specimens for mechanical, thermal, and migration testing.

Materials:

- PVC resin (e.g., K-value 67)
- **Dicyclohexyl Azelate** (or other plasticizer)
- Thermal stabilizer (e.g., Ca/Zn stearate)
- Lubricant (optional)
- Two-roll mill
- Compression molder

- Standard test specimen molds (e.g., ASTM D638 Type IV dumbbell)

#### Protocol:

- **Formulation:** Prepare a dry blend of the PVC resin, plasticizer (e.g., 60 parts per hundred resin - phr), and thermal stabilizer (e.g., 2 phr).
- **Milling:** Transfer the dry blend to a two-roll mill preheated to 160-170°C.
- **Mastication:** Mill the compound until a homogenous, molten sheet is formed (typically 5-10 minutes).
- **Sheet Formation:** Cut and fold the sheet multiple times to ensure uniform mixing.
- **Compression Molding:** Place the milled PVC sheet into a preheated mold (170-180°C) in a compression molder.
- **Molding Cycle:** Apply a pressure of approximately 10 MPa for 5 minutes, followed by cooling under pressure to 40°C.
- **Specimen Conditioning:** Carefully remove the molded sheet and condition the test specimens at  $23 \pm 2^{\circ}\text{C}$  and  $50 \pm 5\%$  relative humidity for at least 40 hours before testing, as per ASTM standards.

## Mechanical Properties Testing

**Objective:** To determine the tensile strength, elongation at break, and modulus of the plasticized PVC.

**Standard:** ASTM D638 - Standard Test Method for Tensile Properties of Plastics.[\[1\]](#)[\[2\]](#)

#### Apparatus:

- Universal Testing Machine (UTM) with a suitable load cell.
- Extensometer for accurate strain measurement.
- Micrometer for measuring specimen dimensions.

**Protocol:**

- Measure the width and thickness of the narrow section of the dumbbell-shaped test specimens.
- Mount the specimen in the grips of the UTM.
- Attach the extensometer to the gauge length of the specimen.
- Apply a tensile load at a constant crosshead speed (e.g., 50 mm/min for flexible PVC) until the specimen fractures.[\[1\]](#)
- Record the load and elongation data throughout the test.
- Calculate tensile strength, elongation at break, and 100% modulus from the stress-strain curve.

## Hardness Testing

**Objective:** To measure the indentation hardness of the plasticized PVC.

**Standard:** ASTM D2240 - Standard Test Method for Rubber Property—Durometer Hardness.[\[3\]](#)  
[\[4\]](#)[\[5\]](#)

**Apparatus:**

- Shore A Durometer.
- Hard, flat surface for supporting the specimen.

**Protocol:**

- Place the conditioned PVC specimen (minimum 6 mm thick, can be stacked) on a hard, flat surface.[\[4\]](#)
- Press the durometer indenter firmly and vertically onto the specimen surface.
- Read the hardness value on the durometer scale within 1 second of firm contact.[\[5\]](#)

- Take at least five measurements at different positions on the specimen and report the average value.

## Thermal Analysis (Differential Scanning Calorimetry - DSC)

Objective: To determine the glass transition temperature ( $T_g$ ) of the plasticized PVC.

Apparatus:

- Differential Scanning Calorimeter (DSC).

Protocol:

- Prepare a small sample (5-10 mg) of the plasticized PVC and seal it in an aluminum DSC pan.
- Place the sample pan and an empty reference pan in the DSC cell.
- Heat the sample to a temperature above its expected  $T_g$  (e.g., 100°C) to erase its thermal history.
- Cool the sample at a controlled rate (e.g., 10°C/min) to a low temperature (e.g., -80°C).
- Heat the sample at a controlled rate (e.g., 10°C/min) and record the heat flow as a function of temperature.
- Determine the  $T_g$  from the inflection point in the heat flow curve.

## Migration Resistance Testing

Objective: To measure the loss of volatile components (primarily plasticizer) from the PVC at elevated temperatures.

Standard: ASTM D1203 - Standard Test Methods for Volatile Loss from Plastics Using Activated Carbon Methods.[\[1\]](#)[\[2\]](#)

Apparatus:

- Forced-air oven.
- Containers with activated carbon.
- Analytical balance.

Protocol:

- Cut circular specimens (e.g., 50 mm diameter) from the molded PVC sheet.
- Weigh the specimens accurately.
- Place each specimen in a container and surround it with activated carbon (Method A: direct contact).[2]
- Place the containers in a forced-air oven at a specified temperature (e.g., 70°C) for a defined period (e.g., 24 hours).
- After the exposure period, remove the specimens, carefully brush off any adhering carbon, and reweigh them.
- Calculate the percentage weight loss as the volatile loss.

Objective: To measure the resistance of the plasticized PVC to extraction by various liquid chemicals.

Standard: ASTM D1239 - Standard Test Method for Resistance of Plastic Films to Extraction by Chemicals.[3][5]

Apparatus:

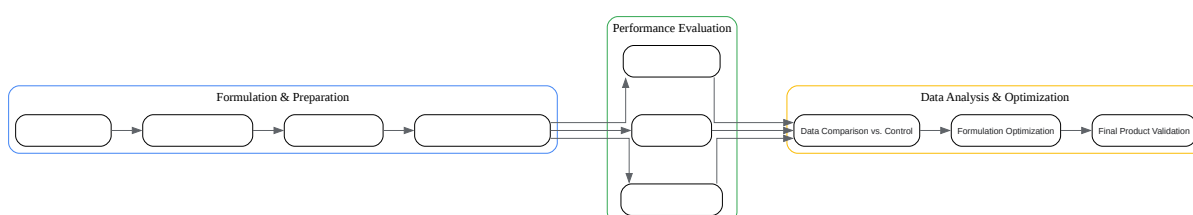
- Immersion containers.
- Analytical balance.
- Selected liquid chemicals (e.g., n-hexane, soapy water, simulated body fluids).

Protocol:

- Cut square specimens (50 x 50 mm) from the molded PVC sheet.[3]
- Weigh the specimens accurately.
- Immerse each specimen in a separate container with the chosen chemical at a specified temperature (e.g., 23°C) for a defined period (e.g., 24 hours).[5]
- After immersion, remove the specimens, gently wipe them dry, and allow them to condition at standard laboratory conditions until a constant weight is achieved.
- Reweigh the specimens.
- Calculate the percentage weight loss as the amount of extractables.

## Visualizations

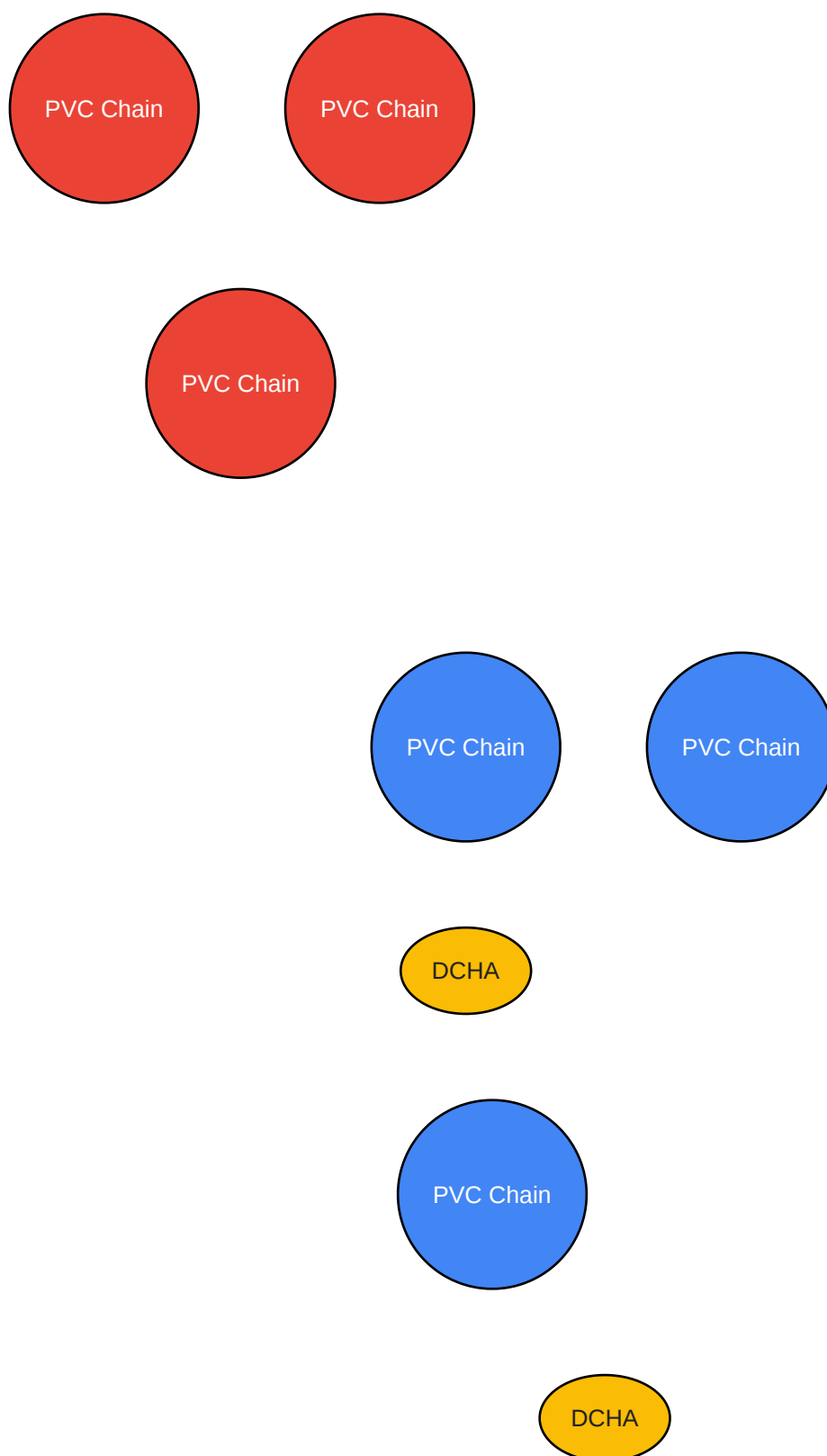
The following diagrams illustrate key conceptual frameworks for utilizing **Dicyclohexyl Azelate** in PVC formulations.



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Caption: Experimental workflow for evaluating **Dicyclohexyl Azelate** in PVC.





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Caption: Conceptual mechanism of PVC plasticization by **Dicyclohexyl Azelate**.

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